

Physical properties of 1-Boc-5-chloroindole including melting point and solubility

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Compound of Interest

Compound Name: 1-(tert-Butoxycarbonyl)-5-chloroindole

Cat. No.: B162684

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Technical Guide: Physical Properties of 1-Boc-5-chloroindole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of 1-Boc-5-chloroindole (tert-butyl 5-chloro-1H-indole-1-carboxylate), a key intermediate in synthetic organic and medicinal chemistry. This document compiles available data on its melting point and solubility, outlines relevant experimental protocols for their determination, and presents a logical workflow for these analytical procedures.

Core Physical Properties

Precise experimental data for the physical properties of 1-Boc-5-chloroindole is not extensively reported in publicly available literature. However, based on the analysis of structurally related compounds and general principles of organic chemistry, a reliable profile can be established.

Melting Point

A specific, experimentally verified melting point for 1-Boc-5-chloroindole is not consistently reported in the surveyed scientific literature. Many sources indicate this data as "not available." However, for a closely related compound, tert-butyl 5-chloro-3-iodo-1H-indole-1-carboxylate, a melting point of approximately 130-135 °C has been reported.^[1] This value can serve as a

useful estimation for 1-Boc-5-chloroindole. It is important to note that the substitution pattern on the indole ring can influence the crystal lattice energy and, consequently, the melting point.

For the un-Boc-protected precursor, 5-chloroindole, the melting point is well-established and consistently cited in the range of 69-71 °C. The addition of the bulky tert-butoxycarbonyl (Boc) group significantly increases the molecular weight and is expected to lead to a higher melting point, which is consistent with the estimate provided by the iodo-analogue.

Solubility Profile

Quantitative solubility data for 1-Boc-5-chloroindole in various solvents is not readily available. However, a qualitative solubility profile can be inferred from its chemical structure and the known solubility of similar N-Boc protected indole derivatives. The presence of the large, nonpolar Boc group and the aromatic indole core, combined with the polar carbamate functionality, results in solubility in a range of common organic solvents.

Table 1: Predicted Qualitative Solubility of 1-Boc-5-chloroindole

Solvent Class	Specific Solvents	Predicted Solubility
Polar Aprotic	Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	Soluble
Chlorinated	Dichloromethane (DCM), Chloroform	Soluble
Ethers	Tetrahydrofuran (THF), Diethyl ether	Soluble
Alcohols	Methanol, Ethanol, Isopropanol	Soluble
Aromatic	Toluene, Benzene	Moderately Soluble
Nonpolar Aliphatic	Hexanes, Heptane	Sparingly Soluble to Insoluble
Aqueous	Water	Insoluble

Experimental Protocols

For researchers requiring precise in-house data, the following standard experimental protocols for determining melting point and solubility are recommended.

Melting Point Determination: Capillary Method

The capillary method is a standard and reliable technique for determining the melting point of a crystalline solid.^{[2][3][4][5]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the 1-Boc-5-chloroindole sample is completely dry and in a fine, powdered form. If necessary, gently grind the crystals using a mortar and pestle.^[3]
- **Loading the Capillary Tube:** Press the open end of a capillary tube into the powdered sample. A small amount of the solid will enter the tube.
- **Packing the Sample:** Invert the capillary tube and tap it gently on a hard surface to cause the solid to fall to the sealed end. The sample should be tightly packed to a height of 2-3 mm.^[3]
- **Measurement:**
 - Place the packed capillary tube into the heating block of the melting point apparatus.
 - Heat the sample rapidly to a temperature approximately 15-20 °C below the expected melting point (based on the estimate of 130-135 °C).
 - Reduce the heating rate to 1-2 °C per minute to allow for thermal equilibrium.^{[2][3]}
 - Record the temperature at which the first drop of liquid appears (the onset of melting).

- Record the temperature at which the entire sample has completely melted into a clear liquid (the completion of melting).
- The melting point is reported as the range between these two temperatures. For a pure compound, this range should be narrow (typically 0.5-2 °C).

Solubility Determination: Gravimetric Method (Quantitative)

The gravimetric method provides a quantitative measure of a compound's solubility in a specific solvent at a given temperature.^{[6][7][8][9][10]}

Apparatus:

- Analytical balance
- Vials with screw caps
- Constant temperature bath (e.g., shaker incubator)
- Syringe filters (e.g., 0.45 µm PTFE)
- Pre-weighed evaporation dishes or vials
- Oven

Procedure:

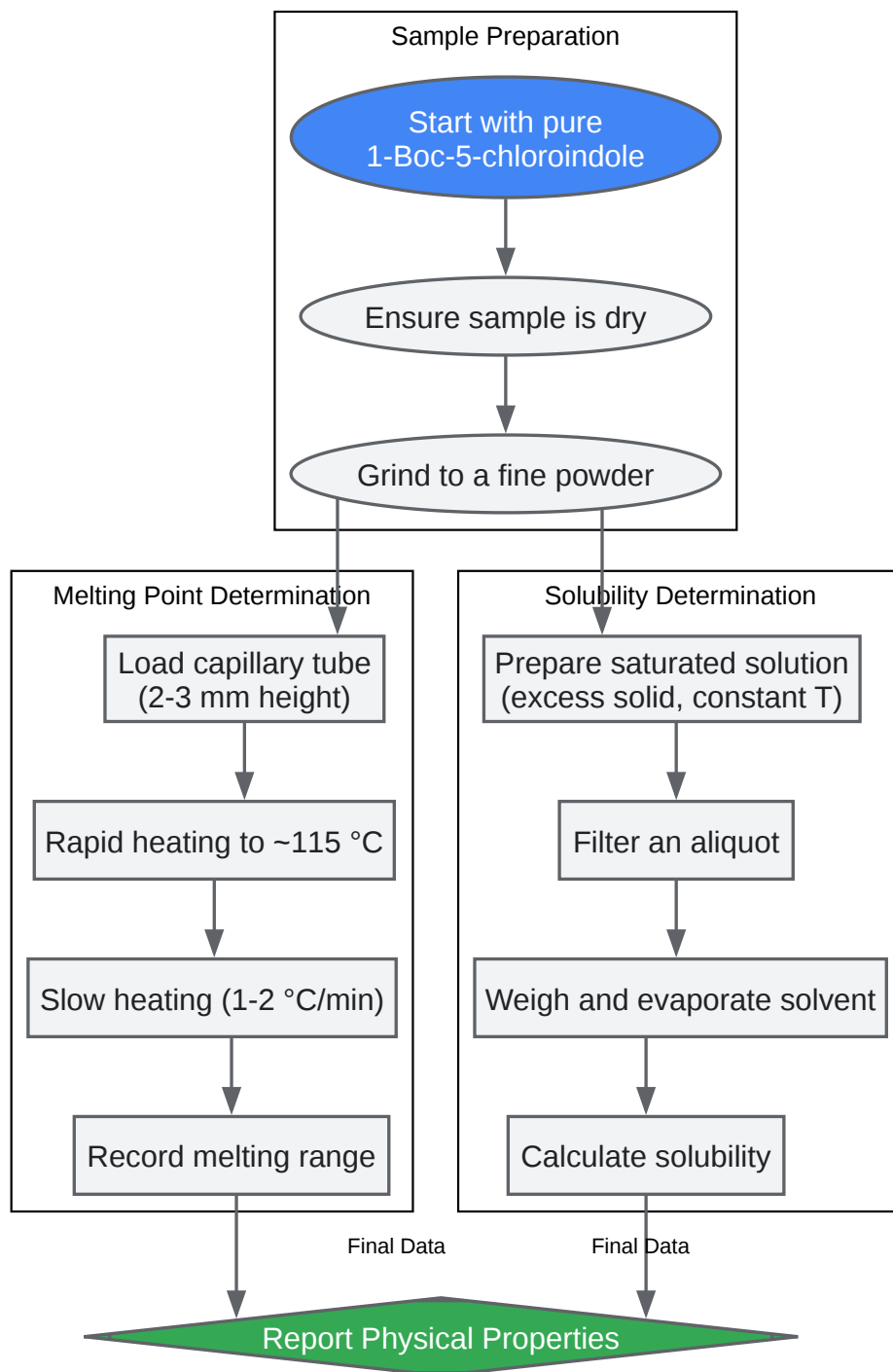
- Preparation of a Saturated Solution:
 - Add an excess amount of 1-Boc-5-chloroindole to a known volume or mass of the chosen solvent in a sealed vial. An excess of solid should be visible to ensure saturation.
 - Place the vial in a constant temperature bath and agitate (e.g., shake or stir) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:

- Allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe fitted with a filter to remove any undissolved particles.
- Solvent Evaporation:
 - Dispense the filtered, saturated solution into a pre-weighed evaporation dish.
 - Record the exact mass of the dish and the solution.
 - Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the compound's decomposition point.
- Mass Determination and Calculation:
 - Once the solvent is completely removed, reweigh the dish containing the solid residue.
 - The mass of the dissolved solid can be determined by subtraction.
 - Solubility can be expressed in various units, such as g/L, mg/mL, or mol/L.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of 1-Boc-5-chloroindole.

Workflow for Physical Property Determination of 1-Boc-5-chloroindole

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Caption: Workflow for the determination of melting point and solubility of 1-Boc-5-chloroindole.

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